

Personal protective equipment for handling QM-FN-SO3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: QM-FN-SO3

Cat. No.: B12385852

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Essential Safety and Handling Guide for QM-FN-SO3

This document provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **QM-FN-SO3**. As a specific Safety Data Sheet (SDS) for this compound is not readily available, the following procedures are based on established best practices for handling similar sulfonyl-containing chemical compounds in a laboratory setting.

Chemical and Physical Properties

A summary of key physical and chemical properties for **QM-FN-SO3** is provided below. This information is crucial for understanding its behavior and potential hazards.

Property	Value	Source
Chemical Name	Sodium 3-(4-(Dicyanomethylene)-2-(2-(5-(4-(dimethylamino)phenyl)thiophen-2-yl)vinyl)quinolin-1(4H)-yl)propane-1-sulfonate	
CAS Number	2316820-94-5	
Molecular Formula	C ₂₉ H ₂₅ N ₄ O ₃ S ₂ .Na	
Molecular Weight	564.65 g/mol	
Physical State	Solid	[1]
Solubility	Soluble to 50 mM in DMSO and to 20 mM in water	
Storage	Store at -20°C	

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to ensure personal safety when handling **QM-FN-SO3**. The following table outlines the recommended PPE based on general laboratory safety standards for handling potentially hazardous solid chemicals.

Body Part	Recommended PPE	Specifications
Eyes/Face	Safety glasses with side shields or chemical safety goggles. A face shield may be required for operations with a high risk of splashing.	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Hands	Chemical-resistant gloves (e.g., nitrile, neoprene).	Inspect gloves prior to use and dispose of them properly after handling.
Body	Laboratory coat or a disposable chemical-resistant coverall.	Should be worn at all times in the laboratory.
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended if dust is generated.	Use in a well-ventilated area, preferably within a chemical fume hood.
Feet	Closed-toe shoes.	Shoes must cover the entire foot.

Operational Plan: Step-by-Step Handling Procedure

Follow these steps to ensure the safe handling of **QM-FN-SO3**:

- Preparation:
 - Work in a well-ventilated area, preferably within a certified chemical fume hood.
 - Ensure that an eyewash station and safety shower are readily accessible.
 - Cover the work surface with absorbent, plastic-backed paper to contain any spills.
 - Have all necessary equipment and reagents ready before starting the experiment.
- Handling:

- Don all required PPE as outlined in the table above.
- Carefully weigh and transfer the solid compound, avoiding the generation of dust.
- If creating a solution, slowly add the solid to the solvent to prevent splashing.
- Keep all containers with the chemical tightly closed when not in use.
- Post-Handling:
 - Decontaminate all equipment and work surfaces after use.
 - Wash hands thoroughly with soap and water after removing gloves.

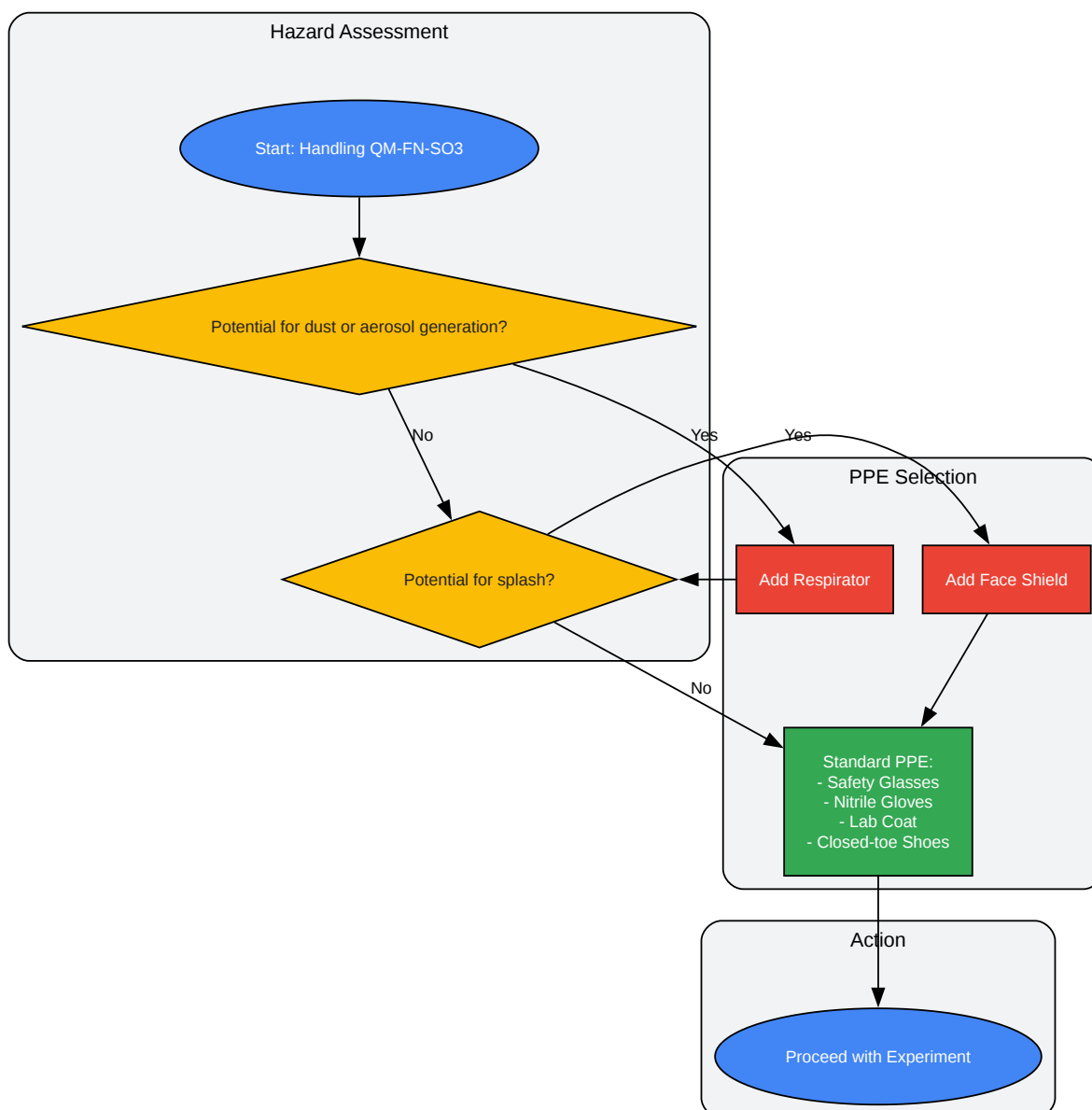
Disposal Plan

All waste containing **QM-FN-SO3** must be treated as hazardous waste.

- Waste Segregation: Do not mix this waste with other waste streams. Collect all solid and liquid waste in separate, clearly labeled, and sealed containers.
- Container Labeling: Label waste containers with "Hazardous Waste" and the full chemical name: "**QM-FN-SO3**".
- Storage: Store waste containers in a designated, well-ventilated, and secure area away from incompatible materials.
- Disposal: Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.

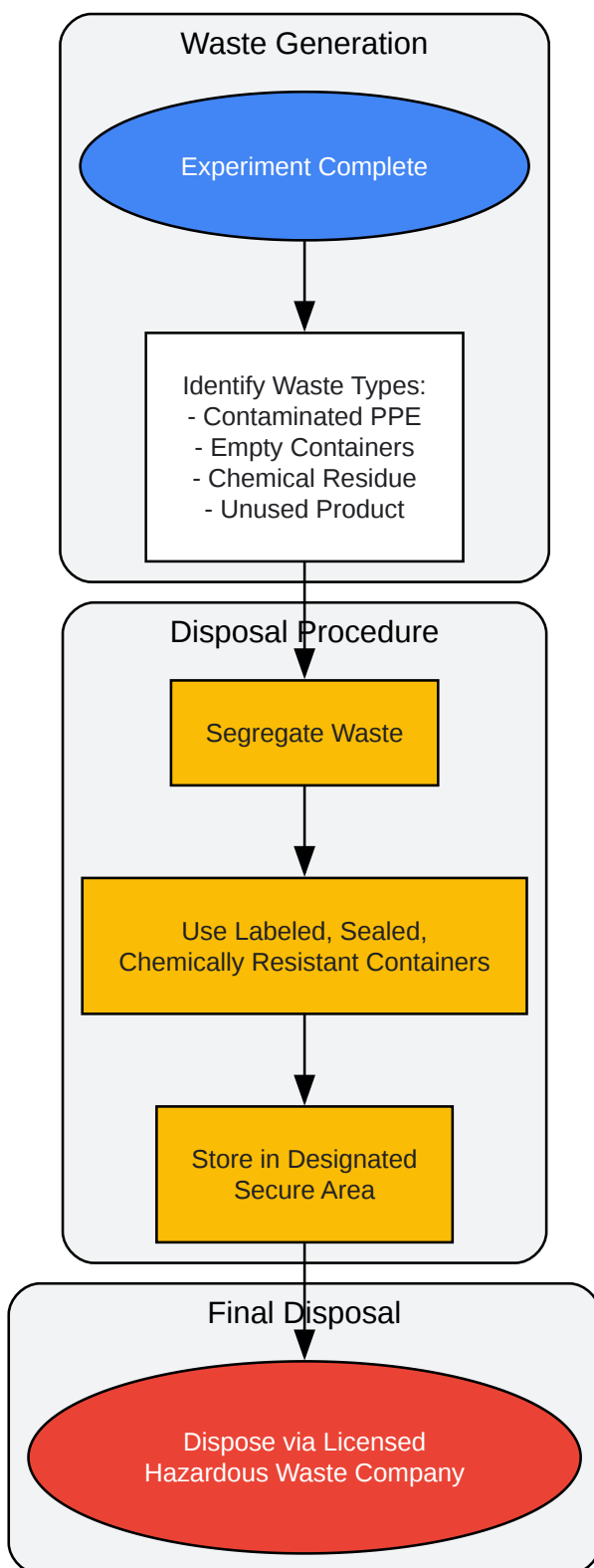
Experimental Workflow and Safety Decision Making

The following diagrams illustrate the logical workflow for selecting appropriate PPE and the subsequent disposal plan for contaminated materials.



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Caption: PPE selection workflow for handling **QM-FN-SO3**.



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Caption: Disposal plan for **QM-FN-SO3** contaminated materials.

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References

- 1. medkoo.com [medkoo.com]
- To cite this document: BenchChem. [Personal protective equipment for handling QM-FN-SO₃]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12385852#personal-protective-equipment-for-handling-qm-fn-so3\]](https://www.benchchem.com/product/b12385852#personal-protective-equipment-for-handling-qm-fn-so3)

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